

Dowicil 75: A Technical Overview of the Broad-Spectrum Biocide

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Compound of Interest

Compound Name: Dowicil 75

Cat. No.: B1234274

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Dowicil 75**, a widely utilized broad-spectrum antimicrobial agent. The following sections detail its chemical identity, physical and chemical properties, and its established applications, with a focus on presenting quantitative data and logical workflows in a clear and accessible format for a scientific audience.

Chemical Identity

Dowicil 75 is the trade name for the chemical compound 1-(3-chloroallyl)-3,5,7-triaza-1-azoniaadamantane chloride.^[1] Its primary function is as a preservative in a variety of water-based products, offering protection against a wide range of microorganisms.^{[2][3]}

Table 1: Chemical Identifiers for **Dowicil 75**

Identifier	Value	Reference
CAS Number	4080-31-3	[4][5]
IUPAC Name	1-[(E)-3-chloroprop-2-enyl]-3,5,7-triaza-1-azoniatricyclo[3.3.1.1 ^{3,7}]decane	[4]
Molecular Formula	C ₉ H ₁₆ ClN ₄ ⁺	[4]
SMILES	C1N2CN3CN1C--INVALID-LINK--(C3)C/C=C/Cl	[4]
InChI	InChI=1S/C9H16ClN4/c10-2-1-3-14-7-11-4-12(8-14)6-13(5-11)9-14/h1-2H,3-9H2/q+1/b2-1+	[4]

Table 2: Synonyms for **Dowicil 75**

Synonym

1-(3-chloroallyl)-3,5,7-triaza-1-azoniaadamantane chloride

Quaternium-15

N-(3-Chloroallyl)hexaminium chloride

Dowicil 100

Dowicide Q

Cinartc 200

Methenamine 3-chloroallylochloride

XD-1840

NSC172971

[(E)-3-chloroallyl][?]

SCHEMBL238148

SR-01000944994

1-[(E)-3-chloroprop-2-enyl]-3,5,7-triaza-1-azoniatricyclo[3.3.1.1³,7]decane3,5,7-Triaza-1-azoniatricyclo[3.3.1.1³,7]decane, 1-(3-chloro-2-propenyl)-[\[4\]](#)[\[5\]](#)

Physicochemical Properties

Dowicil 75 is an off-white powder with an amine-like odor.[\[6\]](#) It is readily soluble in water.[\[3\]](#) Key physical and chemical properties are summarized in the table below.

Table 3: Physical and Chemical Properties of **Dowicil 75**

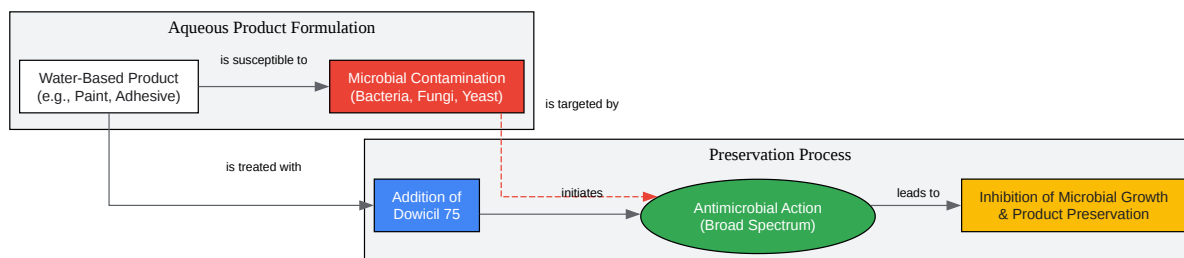
Property	Value	Reference
Molecular Weight	215.70 g/mol	[4]
Appearance	Off-white powder	[6]
Odor	Amine	[6]
pH	8.1 (in solution)	[6]
Melting Point	145.7 °C (decomposes)	[6]
Vapor Pressure	0.00107 Pa at 25 °C (Estimated)	[6]
Solubility	Readily soluble in water	[3]

Antimicrobial Activity and Applications

Dowicil 75 exhibits a broad spectrum of antimicrobial activity, proving effective against both gram-negative and gram-positive bacteria, as well as fungi and yeasts.[2] This efficacy is maintained over a wide pH range, from 2 to 12.5.[2][3] Its primary application is as a preservative in water-based formulations to prevent microbial spoilage.[7] Common applications include paints, inks, coatings, adhesives, and slurries.[1][2][8]

Logical Workflow: Preservative Action of Dowicil 75

The following diagram illustrates the logical workflow of **Dowicil 75** as a preservative in a water-based product.



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Caption: Logical workflow of **Dowicil 75** as a preservative.

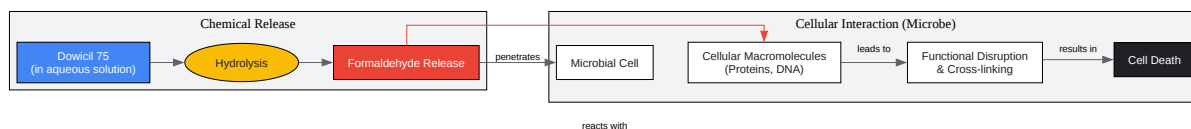
Experimental Protocols

Detailed, step-by-step experimental protocols for the efficacy and toxicological studies of **Dowicil 75** are not extensively available in the public domain and are often proprietary to the manufacturer. However, safety data sheets provide summaries of toxicological endpoints. For instance, the acute oral LD50 in rats is estimated to be greater than 2,000 mg/kg, and the dermal LD50 is also estimated to be greater than 2,000 mg/kg.[9] In vitro and in vivo genetic toxicity studies have been predominantly negative.[6]

Signaling Pathways

The precise molecular signaling pathways through which **Dowicil 75** exerts its antimicrobial effects are not detailed in the available literature. It is widely understood that as a quaternium compound, it acts as a formaldehyde-releasing agent. Formaldehyde is a potent electrophile that can react with and cross-link various biological macromolecules, including proteins and nucleic acids, leading to the disruption of cellular function and cell death.

The following diagram illustrates a generalized mechanism of action for a formaldehyde-releasing preservative.



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Caption: Generalized mechanism of formaldehyde-releasing preservatives.

Conclusion

Dowicil 75 is a well-characterized and effective preservative with a long history of use in various industrial applications. Its broad-spectrum activity and favorable physicochemical properties make it a valuable tool for preventing microbial contamination in water-based products. While detailed experimental protocols and specific signaling pathway information are limited in publicly accessible resources, its function as a formaldehyde-releasing agent provides a basis for understanding its antimicrobial mechanism. Researchers and professionals should always consult the latest safety data sheets for handling and disposal information.

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